

# The Molecular Architecture of Hexamethyl Tungsten: A Technical Guide

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## Compound of Interest

Compound Name: *Hexamethyl tungsten*

CAS No.: 36133-73-0

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## Abstract

**Hexamethyl tungsten**,  $\text{W}(\text{CH}_3)_6$ , stands as a landmark molecule in organometallic chemistry, challenging initial predictions of its structure and providing valuable insights into the bonding and geometry of high-coordination number transition metal complexes. First synthesized in 1973 by Wilkinson and Shortland, its molecular geometry was initially presumed to be octahedral.[1] However, subsequent, more definitive studies employing single-crystal X-ray diffraction, gas-phase electron diffraction, and computational analysis have unequivocally established a distorted trigonal prismatic geometry.[1][2] This guide provides a comprehensive technical overview of the molecular geometry of **hexamethyl tungsten**, detailing the experimental and computational evidence that has shaped our current understanding. It is intended for researchers, scientists, and professionals in drug development and related fields who require a deep understanding of the structural chemistry of this unique compound.

## Molecular Geometry and Structure

The most striking feature of **hexamethyl tungsten** is its non-octahedral, distorted trigonal prismatic molecular geometry.[1] The tungsten atom is coordinated to six methyl groups, with

the overall arrangement of the  $WC_6$  core possessing  $C_{3v}$  symmetry. When the hydrogen atoms of the methyl groups are considered, the overall molecular symmetry is reduced to  $C_3$ .<sup>[1][2]</sup>

This structure can be visualized as two parallel triangular faces of methyl carbons, eclipsed with respect to each other, with the tungsten atom situated between them. The distortion from a perfect trigonal prism ( $D_{3h}$  symmetry) is significant and arises from two distinct sets of tungsten-carbon bonds and associated C-W-C bond angles.<sup>[1]</sup> One set of three methyl groups is positioned closer to the tungsten atom, forming a smaller triangular face, and exhibits wider C-W-C bond angles. Conversely, the other trio of methyl groups is located further from the tungsten center, defining a larger triangular face, with more acute C-W-C bond angles.<sup>[1]</sup>

The deviation from the commonly observed octahedral geometry for six-coordinate complexes is attributed to a second-order Jahn-Teller distortion.<sup>[1]</sup>

## Quantitative Structural Data

The precise bond lengths and angles of **hexamethyl tungsten** have been determined through single-crystal X-ray diffraction and corroborated by gas-phase electron diffraction and computational studies. The key structural parameters are summarized in the tables below.

**Table 1: Bond Lengths in Hexamethyl Tungsten**

| Bond          | Single-Crystal X-ray<br>Diffraction (Å) | Gas-Phase Electron<br>Diffraction (Å) |
|---------------|-----------------------------------------|---------------------------------------|
| W-C (shorter) | ~2.108                                  | -                                     |
| W-C (longer)  | ~2.188                                  | -                                     |

Note: Gas-phase electron diffraction provides an average bond length, which is influenced by both the shorter and longer bonds and molecular vibrations.

**Table 2: Bond Angles in Hexamethyl Tungsten**

| Angle            | Single-Crystal X-ray Diffraction (°) | Gas-Phase Electron Diffraction (°) |
|------------------|--------------------------------------|------------------------------------|
| C-W-C (wider)    | 94-97                                | -                                  |
| C-W-C (narrower) | 75-78                                | -                                  |

Note: The ranges in the X-ray diffraction data reflect the slight variations observed in the crystal structure.

## Experimental and Computational Methodologies

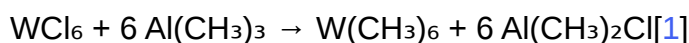
The definitive determination of **hexamethyl tungsten**'s molecular geometry is a result of the synergistic application of single-crystal X-ray diffraction, gas-phase electron diffraction, and computational chemistry.

## Synthesis of Hexamethyl Tungsten

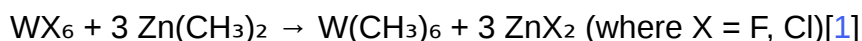
The synthesis of **hexamethyl tungsten** is challenging due to its thermal instability and sensitivity to air and moisture.<sup>[1]</sup>

Original Synthesis (Wilkinson and Shortland, 1973): This method involves the reaction of tungsten hexachloride ( $\text{WCl}_6$ ) with methyllithium ( $\text{CH}_3\text{Li}$ ) in diethyl ether.<sup>[1][3]</sup> However, this procedure often results in low and variable yields.<sup>[4]</sup> An interesting historical note reveals that trace amounts of oxygen were inadvertently crucial for the success of the original synthesis.<sup>[5]</sup>

Improved Synthesis (Wilkinson and Galyer, 1976): A more reliable and higher-yielding synthesis was later developed using trimethylaluminium ( $\text{Al}(\text{CH}_3)_3$ ) as the methylating agent in the presence of trimethylamine.<sup>[1][6]</sup> The reaction proceeds as follows:



An alternative route utilizing dimethylzinc ( $\text{Zn}(\text{CH}_3)_2$ ) has also been reported:



## Single-Crystal X-ray Diffraction

The seminal single-crystal X-ray diffraction study by Seppelt and Pfennig provided the first definitive solid-state structure of **hexamethyl tungsten**.<sup>[4][7]</sup>

Experimental Protocol:

- **Crystal Growth:** Single crystals suitable for X-ray diffraction were obtained by recrystallization from acetone at -90°C.<sup>[7]</sup>
- **Data Collection:** X-ray diffraction data were collected at a low temperature of -163°C to mitigate thermal decomposition of the highly volatile and unstable compound.<sup>[2][7]</sup>
- **Structure Solution and Refinement:** The collected diffraction data were processed to solve and refine the crystal structure, revealing the distorted trigonal prismatic geometry. The Cambridge Structural Database (CSD) entry for this structure is ZOSXEK.<sup>[7]</sup>

## Gas-Phase Electron Diffraction

Gas-phase electron diffraction (GED) studies by Volden and coworkers were instrumental in demonstrating that the non-octahedral structure of **hexamethyl tungsten** is an intrinsic property of the molecule and not a result of crystal packing forces.<sup>[8]</sup>

Experimental Protocol:

- **Sample Introduction:** The highly volatile **hexamethyl tungsten** was introduced into the diffraction apparatus as a gaseous stream through a nozzle.<sup>[9]</sup>
- **Electron Beam Interaction:** A high-energy electron beam was passed through the gaseous sample, and the resulting diffraction pattern was recorded.<sup>[9]</sup>
- **Data Analysis:** The diffraction intensities were analyzed to determine the internuclear distances and angles, confirming a trigonal prismatic structure with either  $D_{3h}$  or  $C_{3v}$  symmetry in the gas phase.<sup>[8]</sup>

## Computational Studies

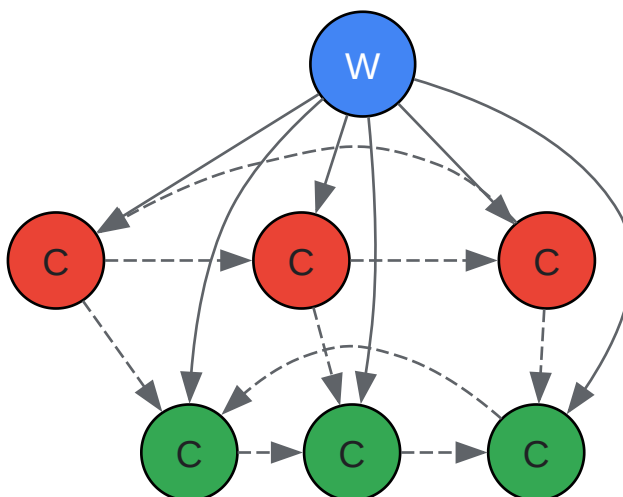
Theoretical calculations, notably by Kaupp, have provided a deeper understanding of the electronic factors favoring the distorted trigonal prismatic geometry.<sup>[10][11]</sup>

### Computational Methodology:

- Methods: Ab initio and density functional theory (DFT) calculations were employed to determine the equilibrium structure of **hexamethyl tungsten**.[\[10\]](#)[\[11\]](#)
- Key Findings: These calculations confirmed that the distorted trigonal prism with  $C_3$  symmetry is the energy minimum structure. A regular trigonal prismatic geometry ( $D_{3h}$ ) was found to be a transition state at a slightly higher energy (approximately 20 kJ/mol).[\[2\]](#)[\[10\]](#)[\[11\]](#)  
The inclusion of electron correlation was crucial for accurately predicting the structure.[\[12\]](#)

## Visualizations

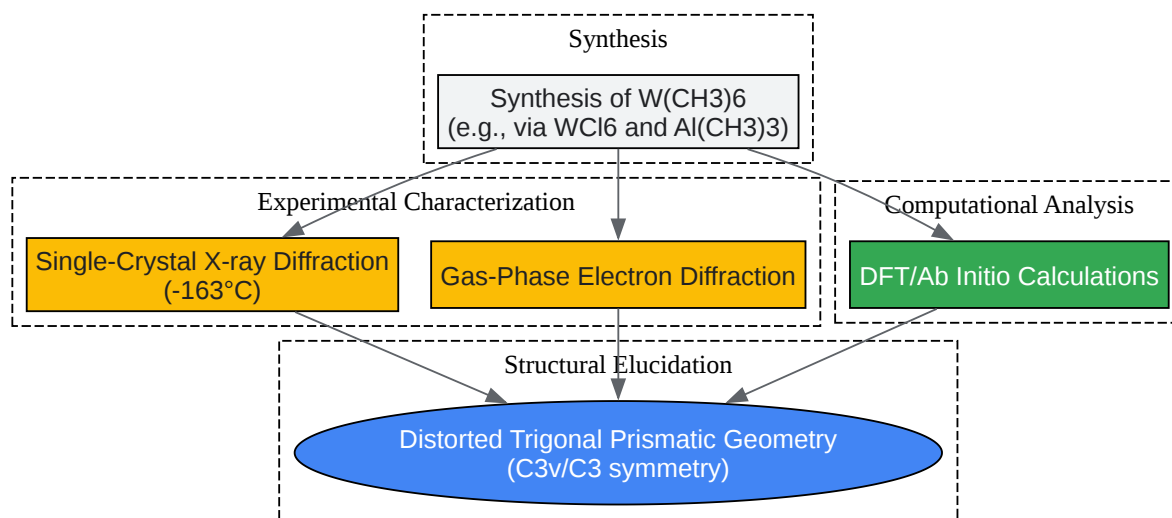
### Molecular Structure of Hexamethyl Tungsten



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Caption: Distorted trigonal prismatic geometry of  $W(CH_3)_6$ .

## Experimental Workflow for Structure Determination



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Caption: Workflow for determining  $\text{W}(\text{CH}_3)_6$  molecular geometry.

## Conclusion

The molecular geometry of **hexamethyl tungsten** is a compelling example of how advanced experimental and computational techniques can overturn long-held assumptions in chemistry. Its distorted trigonal prismatic structure, a departure from the expected octahedral arrangement, has spurred significant interest in the factors governing the geometries of high-coordination number  $d^0$  transition metal complexes. The detailed structural data and methodologies presented in this guide provide a solid foundation for researchers and professionals working with this and related organometallic compounds.

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